

An In-depth Technical Guide to 10,10-Dimethylanthrone

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Compound of Interest

Compound Name: 10,10-Dimethylanthrone

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Introduction: Unveiling the Structural Significance of 10,10-Dimethylanthrone

10,10-Dimethylanthrone is a tricyclic aromatic ketone with a foundational anthrone backbone, distinguished by the presence of two methyl groups at the C-10 position.^{[1][2]} This seemingly simple structural modification imparts significant chemical properties and reactivity, rendering it a valuable intermediate in various fields of organic synthesis, from pharmaceuticals to materials science.^{[1][3][4]} Its primary recognition in the scientific community stems from its critical role as a precursor in the synthesis of the tricyclic antidepressant, Melitracen hydrochloride.^{[1][2][3][5]} The gem-dimethyl groups enhance the molecule's lipid solubility, a crucial characteristic for the bioavailability of pharmaceutical compounds.^[2] This guide offers a comprehensive technical overview of **10,10-Dimethylanthrone**, encompassing its fundamental molecular attributes, synthesis methodologies, spectroscopic signature, and key applications.

Core Molecular and Physical Properties

A thorough understanding of the fundamental properties of **10,10-Dimethylanthrone** is essential for its effective handling, characterization, and application in synthetic chemistry. These properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₄ O	[1][3][6][7][8][9][10]
Molecular Weight	222.28 g/mol	[1][3][6][7][8][9][10]
IUPAC Name	10,10-dimethylantracen-9-one	[6]
CAS Number	5447-86-9	[1][3][7][9][10]
Appearance	Off-white to light yellow solid/powder	[1][3][9]
Melting Point	101-103°C	[1][3][9]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[9]

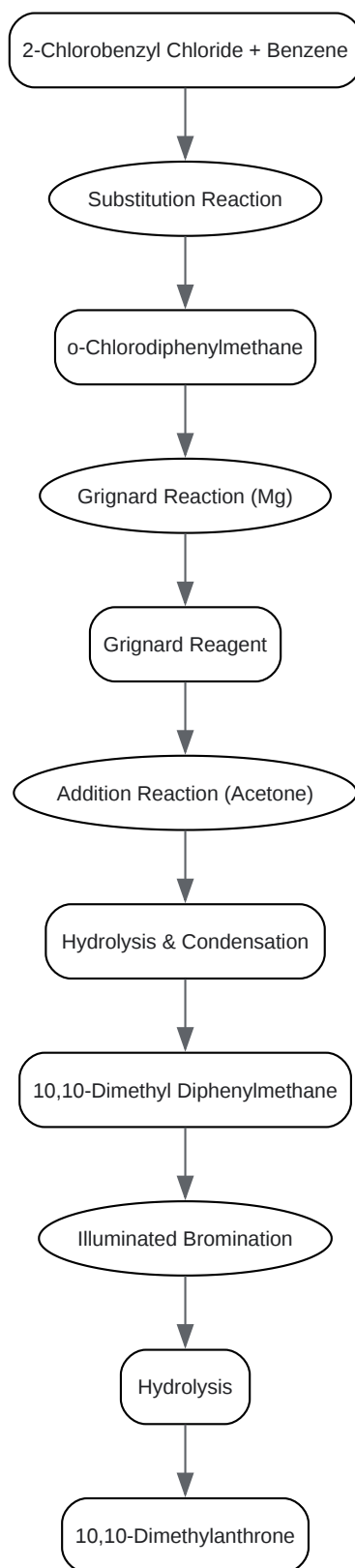
Synthesis and Mechanistic Insights

The synthesis of **10,10-Dimethylanthrone** has been approached through various routes, with the primary goal of achieving high yields and purity. The selection of a particular synthetic pathway often depends on the availability of starting materials, scalability, and desired purity of the final product.

Established Synthetic Pathway via Grignard Reaction

A commonly cited and industrially relevant method for the synthesis of **10,10-Dimethylanthrone** involves a multi-step process that utilizes a Grignard reaction as a key transformation.[2][5] A patented method outlines a high-yield process starting from 2-chlorobenzyl chloride and benzene.[11]

Reaction Workflow:



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Caption: Synthetic workflow for **10,10-Dimethylantrone** via a Grignard reaction pathway.

Step-by-Step Protocol Overview:

- **Formation of o-Chlorodiphenylmethane:** The synthesis commences with a substitution reaction between 2-chlorobenzyl chloride and benzene to yield o-chlorodiphenylmethane. [\[11\]](#)
- **Grignard Reagent Preparation:** The resulting o-chlorodiphenylmethane undergoes a Grignard reaction with magnesium to form the corresponding Grignard reagent. [\[11\]](#)
- **Addition of Acetone:** The prepared Grignard reagent is then treated with acetone in an addition reaction. [\[11\]](#)
- **Hydrolysis and Condensation:** Subsequent hydrolysis and condensation of the addition product lead to the formation of 10,10-dimethyl diphenylmethane. [\[11\]](#)
- **Final Bromination and Hydrolysis:** The final steps involve an illuminated bromination of 10,10-dimethyl diphenylmethane followed by hydrolysis to yield the target molecule, **10,10-Dimethylantrone**. [\[11\]](#) This method is reported to have high yields for each step, contributing to a high overall product yield. [\[11\]](#)

Spectroscopic Characterization

The structural elucidation and purity assessment of **10,10-Dimethylantrone** are routinely performed using a combination of spectroscopic techniques. The unique arrangement of the aromatic rings and the gem-dimethyl groups gives rise to a distinct spectroscopic signature.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H and ^{13}C NMR are crucial for confirming the structure. The ^1H NMR spectrum will show characteristic signals for the aromatic protons, while the two methyl groups will appear as a distinct singlet. ^{13}C NMR spectra are also available for this compound. [\[6\]](#)[\[12\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum is dominated by a strong absorption band corresponding to the carbonyl ($\text{C}=\text{O}$) stretching vibration, a key functional group in the molecule. [\[6\]](#)
- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity. [\[6\]](#)

Chemical Reactivity and Applications

The reactivity of **10,10-Dimethylantrone** is primarily centered around its carbonyl group and the aromatic system.^[1] This reactivity profile makes it a versatile intermediate for further chemical transformations.

Key Application in Pharmaceutical Synthesis

The most prominent application of **10,10-Dimethylantrone** is its use as a key intermediate in the synthesis of Melitracen hydrochloride, a tricyclic antidepressant.^{[1][2][3][5]} The anthrone structure serves as the core scaffold upon which further functionalization is carried out to build the final drug molecule.

Role in Materials Science

Beyond its pharmaceutical applications, **10,10-Dimethylantrone** is gaining attention in the field of materials science.^[4] Its rigid, polycyclic aromatic structure makes it a suitable building block for the synthesis of:

- **Organic Light-Emitting Diode (OLED) Materials:** The photophysical and electronic properties of the anthrone core can be tailored through chemical modification, making it a candidate for developing new materials for more efficient and durable electronic displays.^[4]
- **Electronic Chemicals:** The compound's stable structure and potential for functionalization make it a valuable intermediate in the broader field of electronic chemicals.^[4]

Safety and Handling

According to aggregated GHS information, **10,10-Dimethylantrone** may be harmful if swallowed.^[6] It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment, including gloves and safety glasses. For detailed safety information, it is crucial to consult the material safety data sheet (MSDS) provided by the supplier.

Conclusion

10,10-Dimethylantrone is a molecule of significant interest due to its unique structural features and its role as a versatile synthetic intermediate. Its importance is well-established in

the pharmaceutical industry, particularly in the synthesis of Melitracen. Furthermore, its emerging applications in materials science highlight its potential for the development of novel organic materials with advanced electronic and photophysical properties. A thorough understanding of its synthesis, reactivity, and spectroscopic properties is paramount for researchers and scientists working to leverage this valuable chemical building block.

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